In-Depth Technical Guide: BBIQ (CAS No. 1229024-57-0)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Bbiq*

Cat. No.: *B10856764*

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Abstract

BBIQ, with CAS number 1229024-57-0, is a potent and selective small molecule agonist of Toll-like receptor 7 (TLR7).[1][2][3][4] Chemically identified as 1-benzyl-2-butyl-1H-imidazo[4,5-c]quinolin-4-amine, this imidazoquinoline compound has demonstrated significant potential as a powerful vaccine adjuvant by enhancing innate immune responses.[2] This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and biological activity of **BBIQ**, supported by quantitative data, detailed experimental protocols, and visual diagrams of its signaling pathway and experimental workflows.

Chemical and Physical Properties

BBIQ is a well-characterized compound with the following properties:

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Property	Value
CAS Number	1229024-57-0
IUPAC Name	1-benzyl-2-butyl-1H-imidazo[4,5-c]quinolin-4-amine
Molecular Formula	C21H22N4
Molecular Weight	330.435 g/mol
Appearance	Solid
Solubility	Soluble in DMSO

Biological Activity and Quantitative Data

BBIQ is a highly potent and selective agonist for human TLR7, with an EC50 of 59.1 nM. Its primary biological function is the activation of the innate immune system through the TLR7 signaling pathway, leading to the production of pro-inflammatory cytokines and type I interferons. This activity makes it a strong candidate for use as a vaccine adjuvant.

Parameter	Cell Type/System	Value
EC50 (hTLR7)	Human TLR7-expressing cells	59.1 nM
IFN-α Induction	Human Peripheral Blood Mononuclear Cells (PBMCs)	520 pg/mL (at 5 µg/mL BBIQ)
In Vivo Efficacy (Malaria Model)	P. berghei ANKA-infected mice (in combination with Chloroquine)	Delayed parasite appearance until Day 23 (compared to Day 17 with Chloroquine alone)
Serum IFN-γ and IL-12 Levels	P. berghei ANKA-infected mice (in combination with Chloroquine)	Increased levels compared to treatment with either agent alone

Mechanism of Action: TLR7 Signaling Pathway

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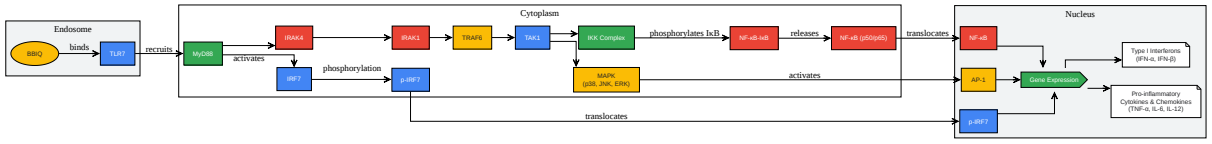
BBIQ exerts its immunostimulatory effects by activating the Toll-like receptor 7 (TLR7), which is primarily expressed in the endosomes of plasmacytoid dendritic cells (pDCs) and other immune cells. Upon binding of **BBIQ**, TLR7 undergoes a conformational change, initiating a downstream signaling cascade.



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Caption: **BBIQ**-mediated TLR7 signaling pathway.

The activation of TLR7 by **BBIQ** leads to the recruitment of the adaptor protein MyD88. This initiates the formation of the "Myddosome" complex, consisting of IRAK4 and IRAK1 kinases. Subsequent phosphorylation events lead to the activation of TRAF6, an E3 ubiquitin ligase, and the TAK1 kinase complex. TAK1, in turn, activates two major downstream pathways: the IKK complex, leading to the activation of the transcription factor NF-κB, and the MAPK pathway, resulting in the activation of AP-1. In pDCs, MyD88 also directly interacts with and activates IRF7. The translocation of these transcription factors (NF-κB, AP-1, and IRF7) to the nucleus drives the expression of genes encoding pro-inflammatory cytokines (e.g., TNF-α, IL-6, IL-12) and type I interferons (IFN-α and IFN-β).

Experimental Protocols

The following are representative protocols for assays commonly used to characterize the activity of TLR7 agonists like **BBIQ**.

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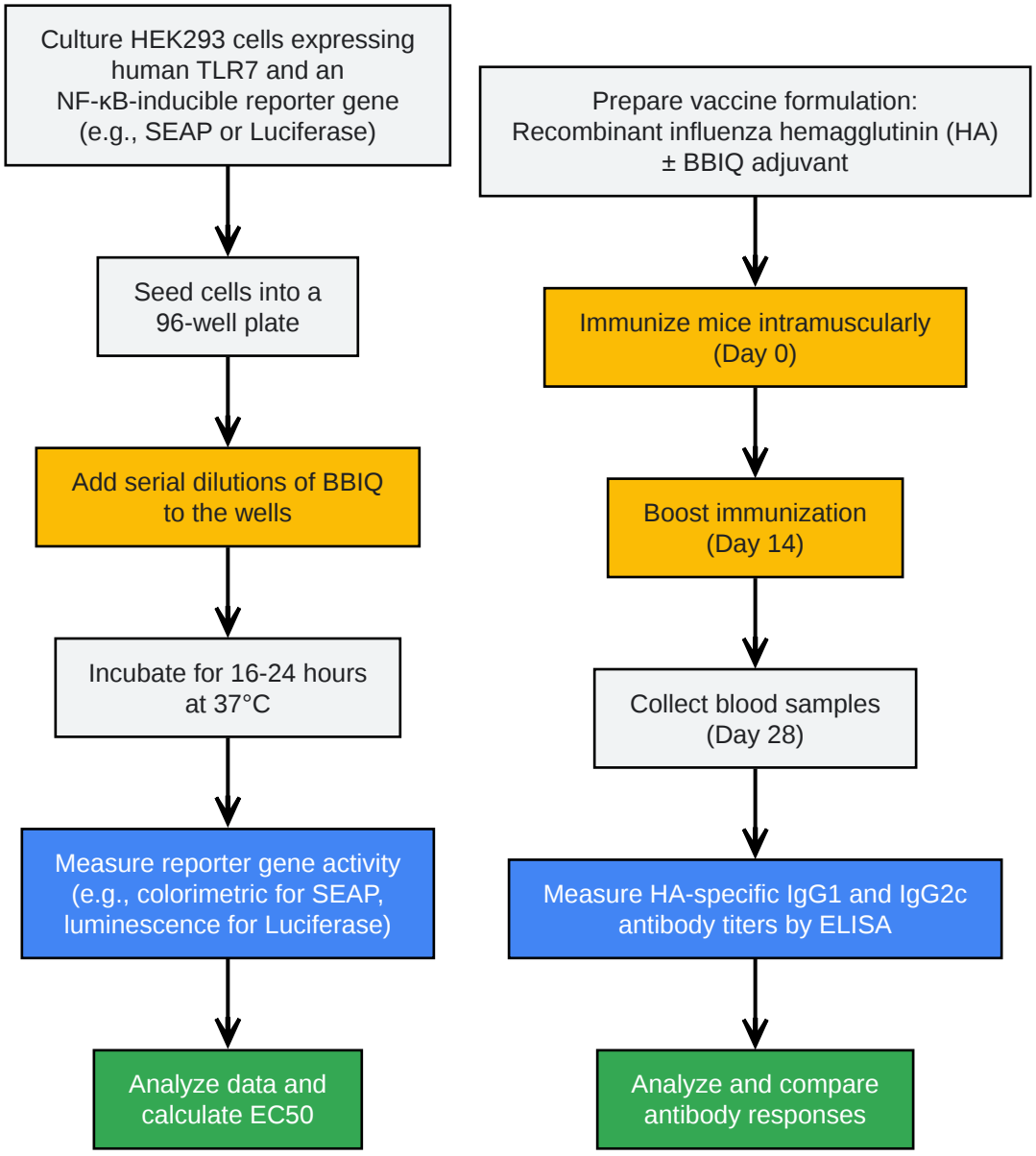
TLR7 Reporter Gene Assay

This assay is used to determine the potency and selectivity of **BBIQ** for TLR7.



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- To cite this document: BenchChem. [In-Depth Technical Guide: BBIQ (CAS No. 1229024-57-0)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10856764/docs#in-depth-technical-guide-bbiq-cas-no-1229024-57-0]

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